

Personal protective equipment for handling m-3M3FBS

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Compound of Interest

Compound Name: *m*-3M3FBS

Cat. No.: B1675849

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Essential Safety and Handling Guide for m-3M3FBS

This guide provides crucial safety, handling, and disposal information for **m-3M3FBS**, a compound used by researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe and effective use of this chemical in a laboratory setting.

Chemical and Physical Properties

m-3M3FBS, also known as 2,4,6-Trimethyl-N-[3-(trifluoromethyl)phenyl]benzenesulfonamide, is a cell-permeable activator of phospholipase C (PLC).^{[1][2]} While it is generally shipped as a non-hazardous chemical at ambient temperature and is not classified as a hazardous substance under REACH regulations, proper laboratory hygiene and safety protocols are essential.^{[3][4]}

Property	Data	Source(s)
Chemical Name	2,4,6-Trimethyl-N-[3-(trifluoromethyl)phenyl]benzenesulfonamide	[1]
Molecular Formula	<chem>C16H16F3NO2S</chem>	[1]
Molecular Weight	343.36 g/mol	[1]
Appearance	Off-white to white solid powder	[2] [4]
Purity	≥98% (HPLC)	[1]
Solubility	DMSO: up to 50 mg/mL Ethanol: up to 40 mg/mL	[5]
Storage (Solid)	Store at room temperature or 2-8°C	[1] [2]
Storage (Solutions)	Aliquot and store at -20°C for up to 3 months	[2]

Hazard Assessment and Personal Protective Equipment (PPE)

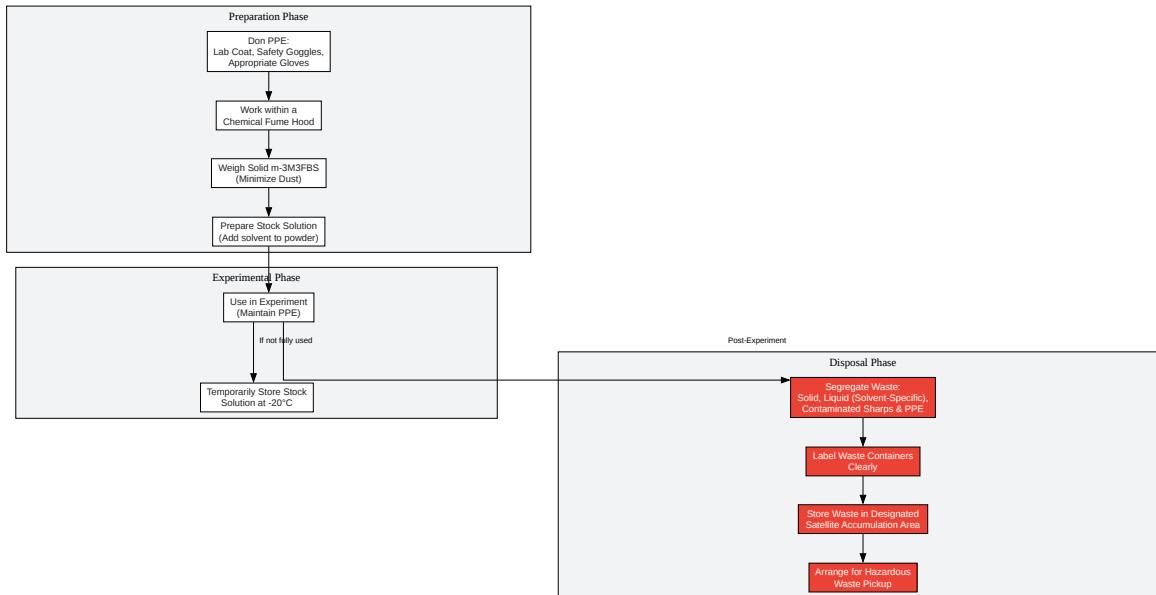
The primary risks associated with **m-3M3FBS** are inhalation of the powder and exposure to its solutions, particularly those made with Dimethyl Sulfoxide (DMSO). DMSO readily penetrates the skin and can carry dissolved chemicals like **m-3M3FBS** into the body.[\[6\]](#)[\[7\]](#) Ethanol solutions present a flammability hazard.[\[5\]](#)[\[8\]](#)

A comprehensive PPE strategy is mandatory for handling **m-3M3FBS** in all its forms.

Task	Required Personal Protective Equipment (PPE)	Rationale
Handling Solid Powder	<ul style="list-style-type: none">• Nitrile gloves• Safety glasses or goggles• Laboratory coat• N95 respirator (if weighing outside a fume hood)	Prevents skin contact, eye exposure, and inhalation of fine powder.[9][10]
Handling DMSO Solutions	<ul style="list-style-type: none">• Butyl rubber or neoprene gloves (Nitrile gloves are not recommended as they degrade quickly)[11]• Chemical splash goggles• Laboratory coat	DMSO's ability to penetrate skin requires robust glove protection. Goggles protect against splashes.
Handling Ethanol Solutions	<ul style="list-style-type: none">• Nitrile gloves (change immediately upon contact)• Chemical splash goggles• Flame-resistant laboratory coat	Protects against skin/eye contact and potential flash fires.[1][8]

Operational Plans: Handling and Storage Protocols

Adherence to systematic procedures is critical for minimizing risk and ensuring experimental integrity.

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Caption: Workflow for the safe handling of **m-3M3FBS** from preparation to disposal.

- Don PPE: Wear a lab coat, safety glasses, and nitrile gloves.[9]
- Use a Ventilated Area: Conduct all weighing operations inside a chemical fume hood or a ventilated balance enclosure to prevent inhalation of airborne powder.[12]
- Handle with Care: Use a spatula to handle the powder. Avoid any actions that could create dust.
- Clean Up: After weighing, carefully decontaminate the spatula and the balance area with a damp cloth. Dispose of the cloth as solid chemical waste.
- Select Solvent-Specific PPE:

- For DMSO: Switch to butyl rubber or neoprene gloves.[6][11]
- For Ethanol: Wear a flame-resistant lab coat.[1]
- Work in a Fume Hood: All solution preparation must occur within a chemical fume hood.[12]
- Add Solvent to Powder: Slowly add the desired solvent (DMSO or ethanol) to the vial containing the pre-weighed **m-3M3FBS** powder to minimize aerosol generation.
- Ensure Dissolution: Cap the vial and vortex or sonicate as needed until the solid is fully dissolved.
- Label Clearly: Label the stock solution container with the chemical name, concentration, solvent, date, and your initials.
- Solid Compound: Store the original container in a cool, dry place, tightly sealed.[4]
- Stock Solutions: For long-term storage, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.[2] Store these aliquots at -20°C for up to three months.[2]

Disposal Plan

Improper disposal of chemical waste is prohibited. Never dispose of **m-3M3FBS** or its solvents down the sink.[4][13]

Waste Type	Disposal Procedure	Rationale & Citation(s)
Solid m-3M3FBS	Collect in a container labeled "Solid Chemical Waste." Arrange for pickup by your institution's hazardous waste management service.	Prevents environmental release of chemical powders. [14]
DMSO Solutions	Collect in a sealed, clearly labeled hazardous waste container designated for organic or non-halogenated solvents.	DMSO solutions are considered organic solvent waste and must be disposed of professionally.[15][16]
Ethanol Solutions	Collect in a sealed, clearly labeled hazardous waste container designated for "Flammable Liquid Waste."	Ethanol is a flammable liquid and is prohibited from drain disposal.[3][5][13]
Contaminated Labware	Disposable items (e.g., pipette tips, gloves) should be placed in a designated solid hazardous waste container. Non-disposable glassware should be triple-rinsed with a suitable solvent, with the rinseate collected as hazardous waste before washing.	Ensures all traces of the chemical are managed as hazardous waste.[4]

All waste containers must be kept closed except when adding waste and stored in a designated satellite accumulation area away from heat or ignition sources.[3][17] Contact your institution's Environmental Health & Safety (EHS) office for specific collection and disposal procedures.

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